

"2-(1-Methylpiperidin-3-yl)acetic acid" CAS number and molecular weight

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Compound of Interest

Compound Name: 2-(1-Methylpiperidin-3-yl)acetic acid

Cat. No.: B179204

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An In-depth Technical Guide to 2-(1-Methylpiperidin-3-yl)acetic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available information for **2-(1-Methylpiperidin-3-yl)acetic acid**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. Due to the limited publicly available data specific to this molecule, this document also includes information on closely related piperidine acetic acid derivatives to offer a broader context for its potential properties and applications.

Physicochemical Properties

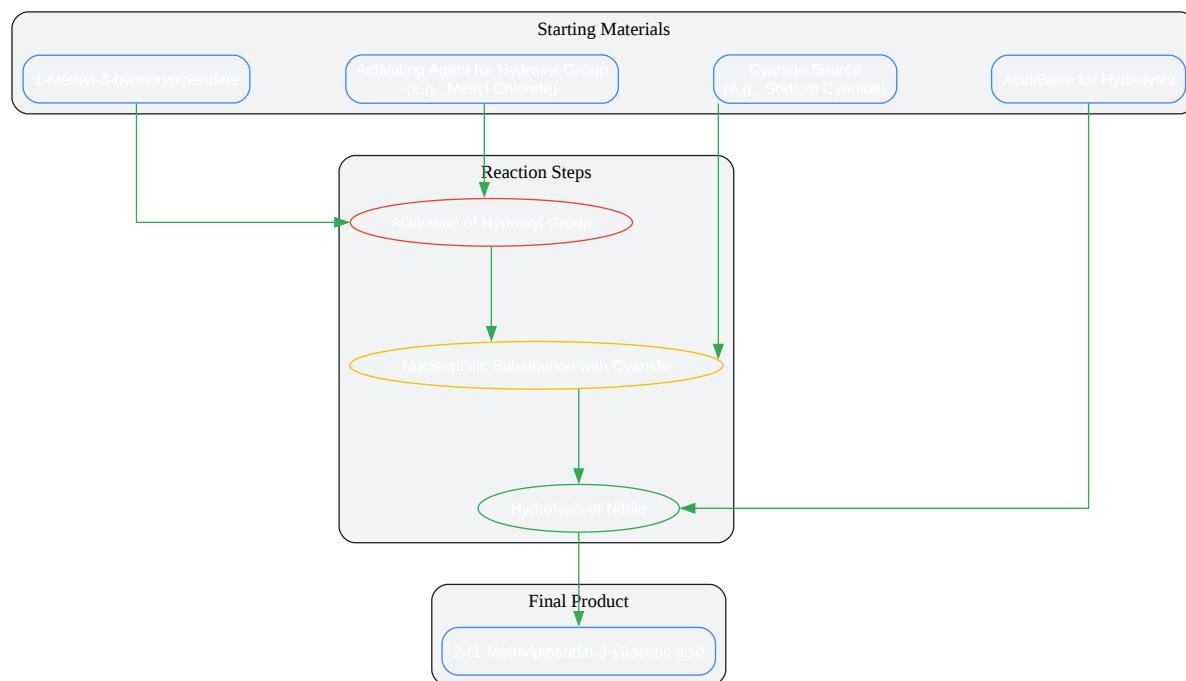
Key identifiers and molecular properties for **2-(1-Methylpiperidin-3-yl)acetic acid** are summarized below.

Property	Value	Source
CAS Number	169253-08-1	[1]
Molecular Formula	C ₈ H ₁₅ NO ₂	[1]
Molecular Weight	157.21 g/mol	[1]
Appearance	White solid	[1]
Solubility	Soluble in water and some organic solvents (e.g., alcohols, ethers)	[1]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2-(1-Methylpiperidin-3-yl)acetic acid** are not readily available in the public domain. However, a general synthetic approach for similar piperidine acetic acid derivatives involves the alkylation of the corresponding piperidine. For instance, the synthesis of 2-(3-Methylpiperidin-4-yl)acetic acid can be achieved via nucleophilic substitution, reacting 3-methylpiperidine with chloroacetic acid under basic conditions.

A generalized synthetic workflow for such a reaction is depicted below.

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Caption: A potential synthetic pathway for **2-(1-Methylpiperidin-3-yl)acetic acid**.

Biological Activity and Signaling Pathways

There is a lack of specific information regarding the biological activity and associated signaling pathways for **2-(1-Methylpiperidin-3-yl)acetic acid** in the reviewed literature. However, the broader class of piperidine derivatives is known to interact with various biological targets. For example, some piperidine compounds are investigated for their potential as PROTAC (Proteolysis Targeting Chimera) linkers, which are molecules that can be used to induce the degradation of target proteins.

It is important to note that while acetic acid itself can act as a signaling molecule in certain biological systems, such as in the quorum sensing system of *Saccharomyces cerevisiae* to increase 2,3-butanediol production, there is no evidence to suggest that **2-(1-Methylpiperidin-3-yl)acetic acid** participates in similar pathways.

Applications

Based on its chemical structure, **2-(1-Methylpiperidin-3-yl)acetic acid** is likely utilized as a chemical intermediate in the synthesis of more complex molecules. It can serve as a building block in drug discovery and development, particularly for creating libraries of compounds to be screened for various biological activities. Additionally, derivatives of this compound could find applications in the preparation of dyes and softeners.[\[1\]](#)

Safety Information

While specific safety data for **2-(1-Methylpiperidin-3-yl)acetic acid** is not detailed, it should be handled with the standard precautions for laboratory chemicals. It is advisable to prevent contact with eyes, skin, and the respiratory tract. The compound should be stored away from ignition sources and oxidizing agents. In case of accidental ingestion or inhalation, immediate medical attention should be sought.[\[1\]](#)

Disclaimer: This document is intended for informational purposes for a technical audience. The information on synthesis and potential applications is based on general chemical principles and data available for structurally related compounds, due to the limited specific data for **2-(1-Methylpiperidin-3-yl)acetic acid**. Researchers should consult original research articles and safety data sheets before any experimental work.

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References

- 1. Buy 2-(3-Methylpiperidin-4-YL)acetic acid [smolecule.com]
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